

An In-depth Technical Guide to Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

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Compound of Interest

Compound Name: Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

Cat. No.: B105753

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and spectral characteristics of **Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**. All quantitative data is summarized for clarity, and detailed experimental protocols are provided.

Molecular Structure and Chemical Properties

Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate is a symmetrically substituted thiophene derivative. The core structure consists of a five-membered thiophene ring, functionalized with two hydroxyl groups at the 3 and 4 positions and two ethyl carboxylate groups at the 2 and 5 positions.

Chemical Identifiers

Identifier	Value
IUPAC Name	diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate ^[1]
CAS Number	1822-66-8 ^[2]
Molecular Formula	C ₁₀ H ₁₂ O ₆ S ^[2]
Molecular Weight	260.27 g/mol ^[1]
Canonical SMILES	CCOC(=O)C1=C(C(=C(S1)C(=O)OCC)O)O ^[1]
InChI	InChI=1S/C10H12O6S/c1-3-15-9(13)7-5(11)6(12)8(17-7)10(14)16-4-2/h11-12H,3-4H2,1-2H3 ^[1]
InChIKey	YOKOBAHUBJPMGP-UHFFFAOYSA-N ^[1]

Physicochemical Properties

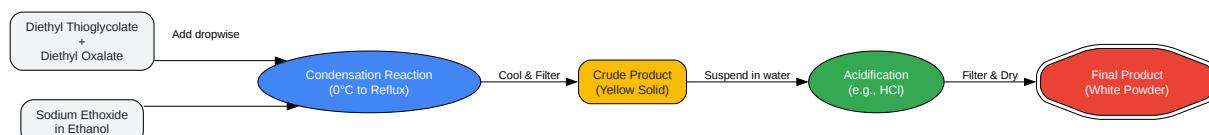
Property	Value	Source
Physical Form	Pale yellow to white solid	^[2]
Melting Point	132-135 °C	^[2]
Boiling Point	153 °C at 760 mmHg	Sigma-Aldrich
Topological Polar Surface Area	121 Å ²	^[1]
Hydrogen Bond Donor Count	2	^[2]
Hydrogen Bond Acceptor Count	7	^[2]
Rotatable Bond Count	6	^[2]
XLogP3	3.1	^[2]

Synthesis and Experimental Protocols

The synthesis of **Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate** is typically achieved through a condensation reaction between diethyl thioglycolate and diethyl oxalate in the

presence of a strong base. Several variations of this procedure exist.

Synthesis Workflow Diagram



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References

- 1. PubChemLite - 3,4-dihydroxy-thiophene-2,5-dicarboxylic acid diethyl ester (C₁₀H₁₂O₆S) [pubchemlite.lcsb.uni.lu]
- 2. The physics and bioinformatics of binding and folding—an energy landscape perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. To cite this document: BenchChem. [An In-depth Technical Guide to Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105753#molecular-structure-of-diethyl-3,4-dihydroxythiophene-2,5-dicarboxylate]

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